

# The Industrial Ascent and Toxicological Tale of Trichloropropanes: A Technical Guide

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Once hailed for its utility as a potent solvent and chemical precursor, the family of **trichloropropane** isomers has traversed a complex historical trajectory, from widespread industrial application to significant environmental and health concerns. This technical guide provides an in-depth exploration of the development of **trichloropropane** applications, their chemical properties, analytical methodologies for their detection, and the current understanding of their toxicological impact at the molecular level, with a particular focus on the most notorious isomer, 1,2,3-**trichloropropane**.

## A Dual Legacy: From Industrial Workhorse to Environmental Contaminant

The history of **trichloropropane**s is largely dominated by the applications and subsequent environmental impact of 1,2,3-**trichloropropane** (TCP). Historically, TCP was a versatile industrial chemical valued for its solvent properties.[1][2][3] It found extensive use as a paint and varnish remover, a cleaning and degreasing agent for oils, fats, waxes, and resins, and as an extractive agent.[1][2][3][4]

However, the industrial significance of 1,2,3-TCP has shifted over time. While its use as a solvent has diminished, it remains a crucial chemical intermediate in various manufacturing processes.[1][2][5][6] These applications, which typically occur in closed systems, include the



production of polysulfone liquid polymers, dichloropropene, and hexafluoropropylene.[1][2][5] It also serves as a cross-linking agent in the synthesis of polysulfides.[1][2][5]

A significant and consequential aspect of **trichloropropane**'s history is its association with agriculture. 1,2,3-**Trichloropropane** was a key impurity in soil fumigants and nematicides, such as the D-D mixture, which was first introduced in 1942.[1][2] This agricultural application has been a primary source of widespread groundwater contamination, an issue that persists today. [7][8]

Information regarding the historical applications of other **trichloropropane** isomers, such as 1,1,1-, 1,1,2-, 1,1,3-, and 1,2,2-**trichloropropane**, is notably scarce in publicly available literature. While their physical and chemical properties have been characterized, their industrial use appears to have been far less significant than that of the 1,2,3-isomer.

### **Quantitative Data on Trichloropropane Isomers**

To facilitate a comparative understanding, the following tables summarize key quantitative data for various **trichloropropane** isomers.

Table 1: Physical and Chemical Properties of **Trichloropropane** Isomers



Property	1,2,3- Trichloropr opane	1,1,1- Trichloropr opane	1,1,2- Trichloropr opane	1,1,3- Trichloropr opane	1,2,2- Trichloropr opane
CAS Number	96-18-4[9]	7789-89- 1[10][11]	598-77-6	20395-25- 9[12]	3175-23- 3[13]
Molecular Formula	C₃H₅Cl₃[9]	СзН5Cl3[10] [11]	C₃H₅Cl₃	C3H5Cl3[12]	C₃H₅Cl₃[13]
Molecular Weight ( g/mol )	147.43[9]	147.43[10] [11]	147.43	147.43[12]	147.43[13]
Boiling Point (°C)	156.8[9]	108[14]	65[15]	Not available	Not available
Melting Point (°C)	-14.7[9]	-36.84 (estimate)[14]	-93.9[15]	Not available	Not available
Density (g/mL at 20°C)	1.3888[9]	1.2835[14]	Not available	Not available	Not available
Water Solubility (mg/L at 25°C)	1750[9]	0.01 M[11]	Insoluble	Not available	Not available
log Kow	2.27[9]	3[14]	Not available	Not available	Not available
Vapor Pressure (mmHg at 25°C)	3.1[9]	31.58[14]	Not available	Not available	Not available

Table 2: Historical Production and Release Data for 1,2,3-**Trichloropropane** in the United States



Year	Production Volume (pounds)	Environmental Releases (pounds)
1977	21 million - 110 million[3][16] [17]	Not available
1995-2003	Not available	Ranged from a low of 2,091 in 1996 to a high of 98,000 in 2002

## Experimental Protocols for the Analysis of 1,2,3-Trichloropropane

Accurate detection and quantification of **trichloropropanes**, particularly in environmental samples, are critical for monitoring and remediation efforts. Several analytical methods have been developed and standardized by the United States Environmental Protection Agency (EPA).

# **EPA Method 524.2: Purgeable Organic Compounds in Water by GC/MS**

This method is a general-purpose technique for identifying and measuring volatile organic compounds (VOCs) in various water matrices.[10]

#### Methodology:

- Sample Collection: Samples are collected in duplicate in 40 mL vials. If residual chlorine is suspected, a dechlorinating agent like ascorbic acid or sodium thiosulfate is added. The samples must be acidified to a pH of less than 2.
- Purge and Trap: An inert gas is bubbled through the water sample, purging the volatile organic compounds. These purged components are then trapped in a tube containing suitable sorbent materials.[10]
- Desorption and Analysis: The sorbent tube is heated and backflushed with helium, desorbing the trapped analytes into a capillary gas chromatography (GC) column interfaced with a



mass spectrometer (MS). The GC column is temperature-programmed to separate the compounds, which are then detected by the MS.[10]

 Quality Control: The method requires an initial demonstration of laboratory capability, followed by regular analysis of laboratory reagent blanks, field reagent blanks, and laboratory fortified blanks.

## EPA Method 504.1: EDB, DBCP, and 1,2,3-TCP in Water by Microextraction and GC

This method is specifically designed for the determination of ethylene dibromide (EDB), dibromochloropropane (DBCP), and 1,2,3-**trichloropropane** in drinking and groundwater.[4] [16][18]

#### Methodology:

- Sample Collection: 40 mL amber VOA vials preserved with sodium thiosulfate are used for sample collection. Samples must be chilled to 4°C or less at the time of collection.[19][20]
- Microextraction: A 35 mL water sample is extracted with 2 mL of hexane.[4][18]
- Analysis: The extract is then analyzed by gas chromatography using a linearized electron capture detector (GC/ECD) for separation and detection.[4][18]
- Holding Time: Samples have a 14-day holding time, and extracts should be analyzed as soon as possible, with a maximum storage of 24 hours at 4°C.[20]

## EPA Method 551.1: Chlorinated Compounds in Water by Liquid-Liquid Extraction and GC-ECD

This method is applicable for the determination of various chlorinated disinfection byproducts, solvents, and pesticides in water.[15]

#### Methodology:

 Extraction: A 50 mL water sample is extracted with 3 mL of methyl tert-butyl ether (MTBE) or 5 mL of pentane.[15]



- Analysis: A 2 μL aliquot of the extract is injected into a gas chromatograph equipped with a fused silica capillary column and a linearized electron capture detector (GC-ECD).[21][22]
- Calibration: The method employs procedural standard calibration, where aqueous calibration standards are prepared and processed in the same manner as the samples.[22]

## **EPA Method 8260B: Volatile Organic Compounds by GC/MS**

This is a versatile method for determining VOCs in a wide variety of matrices, including solid waste and water.[11][12]

#### Methodology:

- Sample Introduction: Volatile compounds are introduced into the GC system via purge-andtrap or other techniques like headspace analysis or direct injection.[12]
- Analysis: The analytes are separated on a capillary GC column and detected by a mass spectrometer.[12]
- Quantitation: Quantitation is achieved by comparing the response of a major ion relative to an internal standard using a five-point calibration curve.
- Quality Control: The method requires the analysis of blanks to check for contamination and rinsing of the purging apparatus between samples to prevent carryover.[12]

# Signaling Pathways and Molecular Mechanisms of Toxicity

The toxicological effects of 1,2,3-**trichloropropane** are of significant concern, with research pointing to its carcinogenic potential in animals.[7][8] Understanding the molecular mechanisms and signaling pathways involved is crucial for risk assessment and for the development of potential therapeutic interventions in cases of exposure.

### **Metabolic Activation: The Genesis of Toxicity**



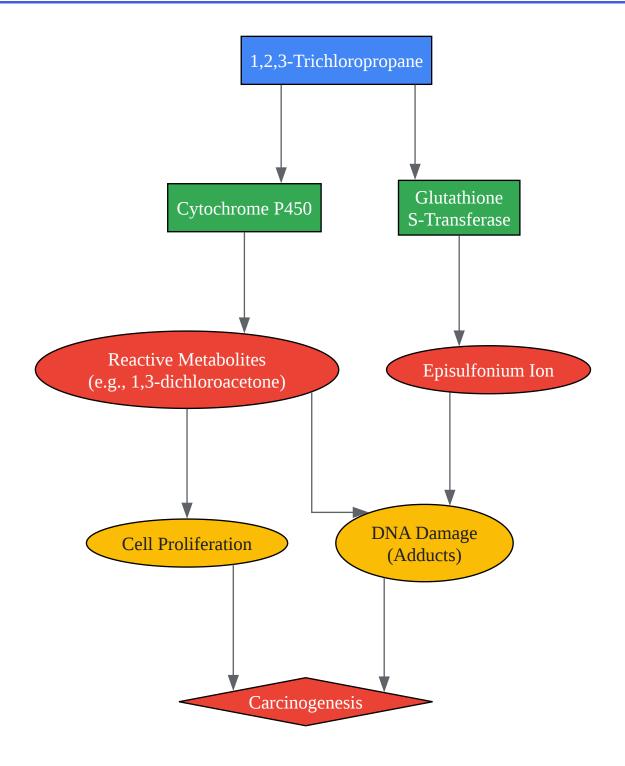




The toxicity of 1,2,3-TCP is largely attributed to its metabolic activation into reactive intermediates. Two primary pathways are involved in its metabolism:

- Cytochrome P450 (CYP450) Pathway: The initial step in this pathway is the oxidative transformation of 1,2,3-TCP by microsomal CYP450 enzymes. This leads to the formation of highly reactive and mutagenic metabolites, including 1,3-dichloroacetone.[23]
- Glutathione (GSH) Conjugation Pathway: 1,2,3-TCP can also undergo nucleophilic
  displacement of a chlorine atom by glutathione, a reaction catalyzed by glutathione Stransferases (GSTs). This conjugation can lead to the formation of a reactive episulfonium
  ion, which is capable of binding to cellular macromolecules.





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Metabolic activation and carcinogenic pathway of 1,2,3-TCP.

### **Carcinogenic Mechanisms**

The carcinogenicity of 1,2,3-**trichloropropane** is believed to be a result of its genotoxic and mitogenic effects.



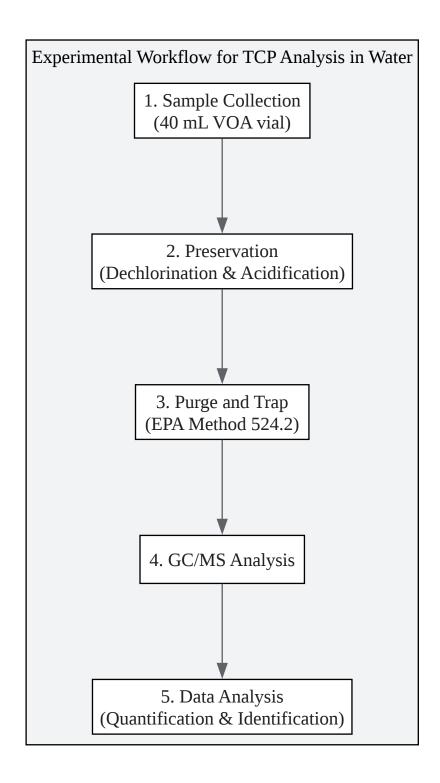




- DNA Damage: The reactive metabolites of 1,2,3-TCP can form adducts with DNA, leading to mutations and genomic instability.[14] This genotoxic activity is a critical initiating event in the process of carcinogenesis.
- Cell Proliferation: In addition to its genotoxic effects, 1,2,3-TCP has been shown to induce cell proliferation in various tissues in animal studies.[14] This mitogenic effect can promote the clonal expansion of initiated cells, contributing to tumor development.

The multi-site carcinogenicity observed in animal studies, with tumors developing in the oral mucosa, forestomach, liver, and other organs, underscores the widespread damaging effects of 1,2,3-TCP and its metabolites.[8]





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A generalized experimental workflow for the analysis of 1,2,3-TCP in water.

### Conclusion



The historical trajectory of **trichloropropane** applications, particularly that of 1,2,3-**trichloropropane**, serves as a compelling case study in the dual nature of industrial chemicals. While their utility as solvents and chemical intermediates was once paramount, the long-term environmental and health consequences have necessitated a significant shift in their use and regulation. For researchers and professionals in drug development, the study of **trichloropropanes** offers valuable insights into the mechanisms of chemical toxicity and carcinogenesis. A thorough understanding of their metabolic activation pathways and the subsequent disruption of cellular processes is essential for developing strategies to mitigate the risks associated with these and other halogenated hydrocarbons. Continued research into the specific signaling pathways affected by these compounds will be crucial for a more complete understanding of their toxicological profile and for the development of targeted interventions.

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